

# Essential Safety and Handling Guide for Linadryl H (Diphenhydramine HCl)

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## Compound of Interest

Compound Name: Linadryl H

Cat. No.: B018421

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This guide provides crucial safety and logistical information for laboratory professionals handling **Linadryl H**, also known as Diphenhydramine Hydrochloride. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper disposal of chemical waste.

## Personal Protective Equipment (PPE)

When handling **Linadryl H**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side-shields or chemical safety goggles.
Hand Protection	Impervious gloves.
Body Protection	Laboratory coat or other protective clothing.

## Chemical and Physical Properties

Understanding the physical and chemical properties of **Linadryl H** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C17H21NO · HCl
Molecular Weight	291.82 g/mol
Appearance	Colorless, odorless solution
pH	5.0-6.0
Boiling Point	100 °C
Solubility	Soluble in water

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the chemical's stability and preventing accidents.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Avoid breathing dust or fumes.[\[2\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- Store at room temperature, between 15 and 30 degrees C (59 and 86 degrees F).[\[3\]](#)
- Protect from light and moisture.[\[3\]](#)

## Accidental Release Measures

In the event of a spill or accidental release, follow these procedures to mitigate the hazard.

#### Spill Cleanup:

- Evacuate the area.
- Wear appropriate PPE as outlined above.
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.<sup>[4]</sup>
- For liquid spills, absorb with an inert material and place in a chemical waste container.
- Clean the affected area thoroughly.
- Do not let the product enter drains.

## First-Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

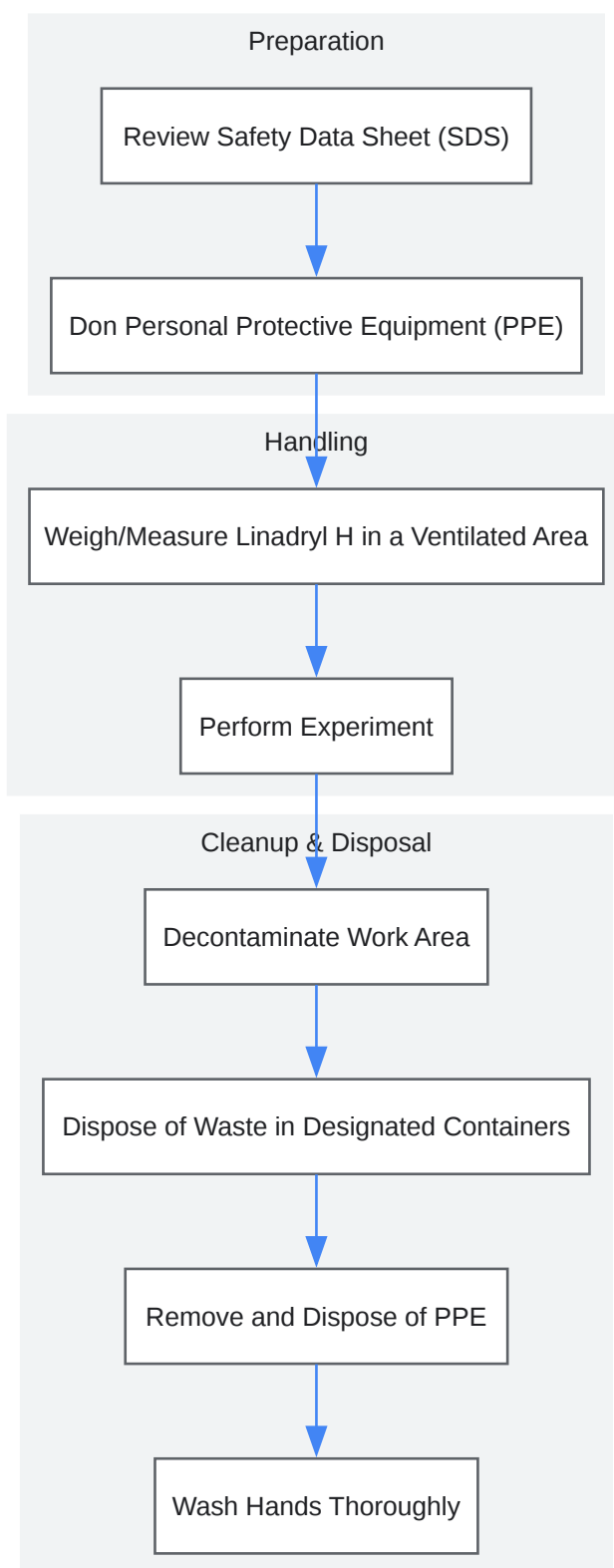
Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. <sup>[1]</sup> <sup>[5]</sup>
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. <sup>[1]</sup> <sup>[5]</sup>
Eye Contact	Rinse opened eye for at least 15 minutes under running water. Seek medical attention. <sup>[1]</sup> <sup>[5]</sup>
Ingestion	Do not induce vomiting. Wash out mouth with water and seek immediate medical attention. <sup>[5]</sup>

## Disposal Plan

Dispose of **Linadryl H** and its containers in accordance with local, regional, and national regulations. Chemical waste generators must ensure complete and accurate classification of the waste.<sup>[4]</sup> Do not dispose of it down the drain or with household waste.

## Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Linadryl H** in a laboratory setting.

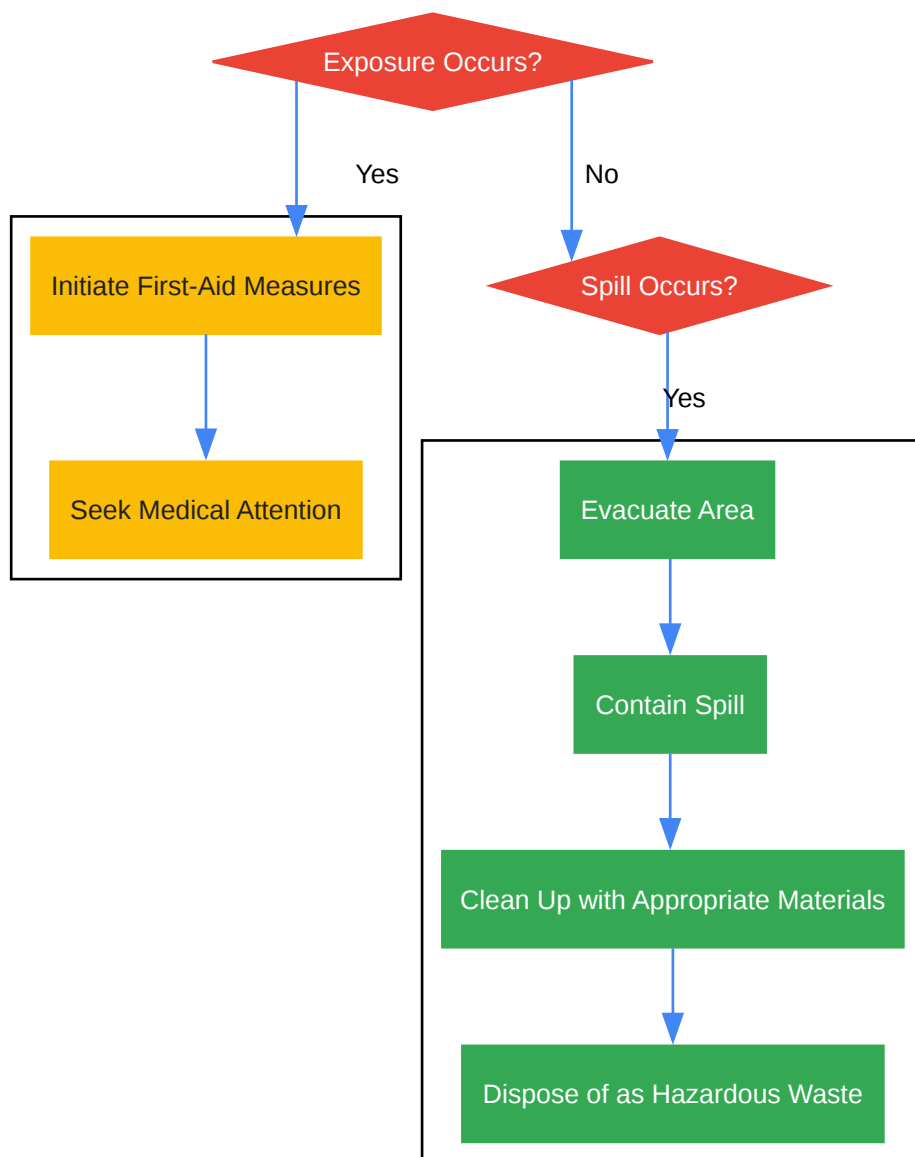


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Caption: Workflow for Safe Handling of **Linadryl H**.

## Emergency Response Logic

This diagram outlines the logical steps to take in an emergency involving **Linadryl H**.



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Caption: Emergency Response Logic for **Linadryl H** Incidents.

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